

Technical Monograph: N-(4-Methyl-2-nitrophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(4-Methyl-2-nitrophenyl)acetamide

CAS No.: 612-45-3

Cat. No.: B134584

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CAS Number: 612-45-3[1][2]

Executive Summary & Molecular Profile[1][3]

N-(4-Methyl-2-nitrophenyl)acetamide (also known as 2'-Nitro-p-acetotoluidide) serves as a critical intermediate in the synthesis of nitrogen-containing heterocycles, particularly benzimidazoles and quinoxalines. Its structural significance lies in the ortho relationship between the acetamido and nitro groups, a configuration that pre-organizes the molecule for reductive cyclization.

Unlike simple nitro-aromatics, the acetamido group at the C1 position provides a "protected" amine functionality that modulates solubility and reactivity, while the C4-methyl group serves as a spectroscopic handle and a modifier of lipophilicity in drug design.

Physicochemical Constants[1][3][4][5]

Property	Value	Context
Molecular Formula	C ₉ H ₁₀ N ₂ O ₃	
Molecular Weight	194.19 g/mol	
Appearance	Yellow Crystalline Solid	Characteristic of o-nitroanilines
Melting Point	94–96 °C	Purity dependent [1]
Solubility	Soluble in EtOH, Acetone, CHCl ₃	Insoluble in H ₂ O
pKa	~13.8 (Amide NH)	Predicted

Synthetic Architecture: Regioselective Nitration

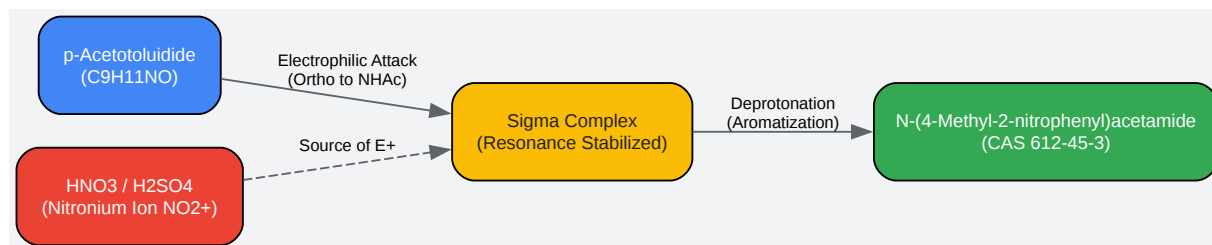
The most robust route to CAS 612-45-3 is the electrophilic aromatic substitution (nitration) of p-acetotoluidide. This pathway is preferred over the acetylation of 4-methyl-2-nitroaniline due to the lower cost and higher availability of p-toluidine precursors.

Mechanistic Insight

The synthesis relies on the directing effects of substituents on the benzene ring.^[1]

- Starting Material: p-Acetotoluidide (N-(4-methylphenyl)acetamide).
- Directing Groups:
 - Acetamido (-NHAc): Strongly activating, ortho/para director.
 - Methyl (-CH₃): Weakly activating, ortho/para director.
- Regioselectivity: The para position relative to the acetamido group is blocked by the methyl group. The ortho position relative to the acetamido group is electronically favored over the position ortho to the methyl group due to the stronger resonance donation of the nitrogen lone pair.

Reaction Pathway Visualization



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Figure 1: Electrophilic aromatic substitution pathway highlighting the ortho-directing influence of the acetamido group.

Validated Experimental Protocol

Objective: Synthesis of **N-(4-Methyl-2-nitrophenyl)acetamide** via mixed-acid nitration.

Reagents:

- p-Acetotoluidide (10.0 g, 67 mmol)
- Glacial Acetic Acid (15 mL)
- Concentrated Sulfuric Acid (H₂SO₄)
- Fuming Nitric Acid (HNO₃)

Step-by-Step Methodology:

- **Solubilization:** In a 250 mL round-bottom flask equipped with a thermometer and magnetic stir bar, dissolve 10.0 g of p-acetotoluidide in 15 mL of glacial acetic acid. Gentle warming may be required.
- **Acidification:** Cool the solution to 0–5 °C in an ice-salt bath. Slowly add 10 mL of concentrated H₂SO₄ dropwise, maintaining the temperature below 10 °C. Rationale: Low temperature prevents hydrolysis of the amide bond.

- Nitration: Prepare a nitrating mixture of fuming HNO_3 (4.5 mL) and glacial acetic acid (4 mL). Add this mixture dropwise to the reaction flask over 30 minutes. Critical Control Point: Do not allow the temperature to exceed 20 °C; higher temperatures promote dinitration and oxidation.
- Quenching: After addition is complete, stir for 1 hour at room temperature. Pour the reaction mixture onto 200 g of crushed ice/water slurry with vigorous stirring.
- Isolation: The product precipitates as a yellow solid. Filter via vacuum filtration (Buchner funnel).
- Purification: Wash the filter cake copiously with cold water to remove residual acid. Recrystallize from ethanol to yield bright yellow needles.

Self-Validation Check: The crude product should be yellow. If the product is dark orange or red, oxidation has occurred (likely temperature excursion).

Structural Validation (Characterization)[3]

Accurate identification is paramount before proceeding to downstream applications. The following spectral data provides a fingerprint for CAS 612-45-3 [2].

Proton NMR (^1H -NMR)

Solvent: CDCl_3 , 400 MHz

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.18	Singlet (br)	1H	NH-Ac	Deshielded by intramolecular H-bond to -NO ₂ .
8.59	Doublet (J=8.6 Hz)	1H	H-6 (Ar-H)	Ortho to NHAc; deshielded by amide anisotropy.
7.97	Singlet	1H	H-3 (Ar-H)	Ortho to NO ₂ ; singlet due to lack of ortho neighbors.
7.43	Doublet (J=8.5 Hz)	1H	H-5 (Ar-H)	Meta to NO ₂ , Ortho to Me.
2.36	Singlet	3H	Ar-CH ₃	Methyl group attached to aromatic ring.
2.26	Singlet	3H	CO-CH ₃	Acetyl methyl group.

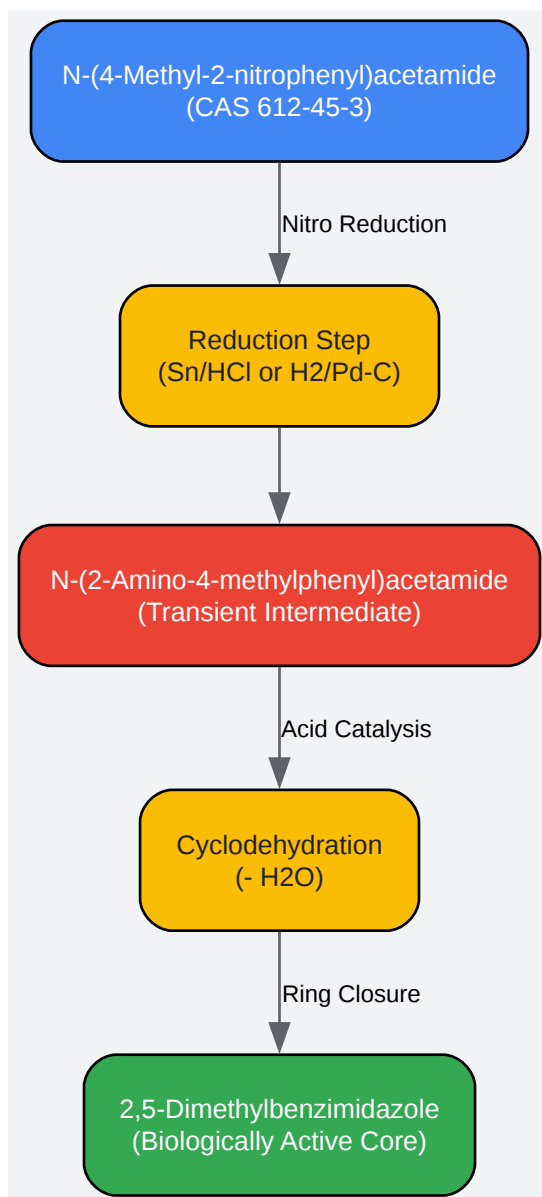
Infrared Spectroscopy (FT-IR)

- 3300 cm⁻¹: N-H stretch (Amide).
- 1690 cm⁻¹: C=O stretch (Amide I band).
- 1530 cm⁻¹ & 1350 cm⁻¹: N-O stretches (Asymmetric and Symmetric nitro bands).

Functional Utility: The Benzimidazole Gateway

The primary utility of CAS 612-45-3 in drug discovery is its role as a precursor to 2,5-dimethylbenzimidazole via the Hoebrecker Synthesis. This transformation involves the reduction of the nitro group to an amine, followed by acid-catalyzed cyclodehydration.

Downstream Workflow



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Figure 2: Synthetic workflow converting the nitroacetamide precursor into the benzimidazole pharmacophore.

Causality in Drug Design

Benzimidazoles derived from this scaffold exhibit significant biological activities, including:

- Anthelmintic activity: Structural analogs of mebendazole.

- Kinase Inhibition: The benzimidazole core mimics the purine ring of ATP, allowing it to function as a scaffold for kinase inhibitors [3].

Safety & Operational Hygiene

Handling CAS 612-45-3 requires adherence to protocols for nitro-aromatics.

- Acute Toxicity: Harmful if swallowed or inhaled. Nitro compounds can cause methemoglobinemia (interference with oxygen transport in blood).
- Skin/Eye Contact: Irritant.[2] May cause sensitization.
- Thermal Stability: As a nitro compound, it possesses high energy. Do not subject to temperatures >200 °C or grind dry in large quantities due to potential shock sensitivity (though lower than polynitro compounds).

PPE Requirements: Nitrile gloves, safety goggles, and a fume hood are mandatory during synthesis and handling.

References

- NIST Chemistry WebBook.4'-Methyl-2'-nitroacetanilide Phase Change Data. National Institute of Standards and Technology.[3] [\[Link\]](#)
- Royal Society of Chemistry.Regioselective nitration of Anilines with Fe(NO₃)₃·9H₂O. (Supporting Information, NMR Data for Compound 2b). [\[Link\]](#)
- National Institutes of Health (NIH).A Review of Approaches to the Metallic and Non-Metallic Synthesis of Benzimidazole.[\[Link\]](#)

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Sources

- 1. jcbsc.org [jcbsc.org]
- 2. beta.lakeland.edu [beta.lakeland.edu]
- 3. 4'-Methyl-2'-nitroacetanilide [webbook.nist.gov]
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